

Essential Safety and Operational Guidance for Handling A-1120

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Compound of Interest

Compound Name: A 1120

Cat. No.: B1666370

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Storage, and Disposal of A-1120, a Nonretinoid RBP4 Antagonist.

This document provides critical safety and logistical information for the handling of A-1120 (CAS RN: 1152782-19-8), a selective non-retinoid ligand for retinol-binding protein 4 (RBP4).^[1] Adherence to these guidelines is essential to ensure a safe laboratory environment and to maintain the integrity of your research.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling A-1120.

| PPE Category | Specific Recommendations |
|------------------------|---|
| Eye/Face Protection | Wear chemical safety goggles and a face shield. |
| Skin Protection | Use chemically resistant gloves (e.g., nitrile, neoprene). Wear a lab coat and ensure full body coverage. |
| Respiratory Protection | A NIOSH-approved respirator with an appropriate cartridge is required if working outside a fume hood or if there is a risk of aerosolization. |

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure safety shower and eyewash stations are readily accessible.

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare your workspace by covering surfaces with absorbent, disposable bench paper.
- Weighing and Aliquoting: Conduct all weighing and aliquoting of solid A-1120 within a chemical fume hood to minimize inhalation exposure.
- Solution Preparation: When preparing solutions, add A-1120 slowly to the solvent to avoid splashing.
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing. Do not breathe dust or vapor.
- Hygiene: Wash hands thoroughly after handling, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly sealed, light-resistant container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.

Disposal Plan

All waste materials contaminated with A-1120 must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid waste (e.g., pipette tips, tubes, bench paper) in a designated, labeled hazardous waste container.

- **Liquid Waste:** Collect all liquid waste containing A-1120 in a separate, labeled hazardous waste container.
- **Disposal:** Dispose of all hazardous waste in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Emergency Procedures

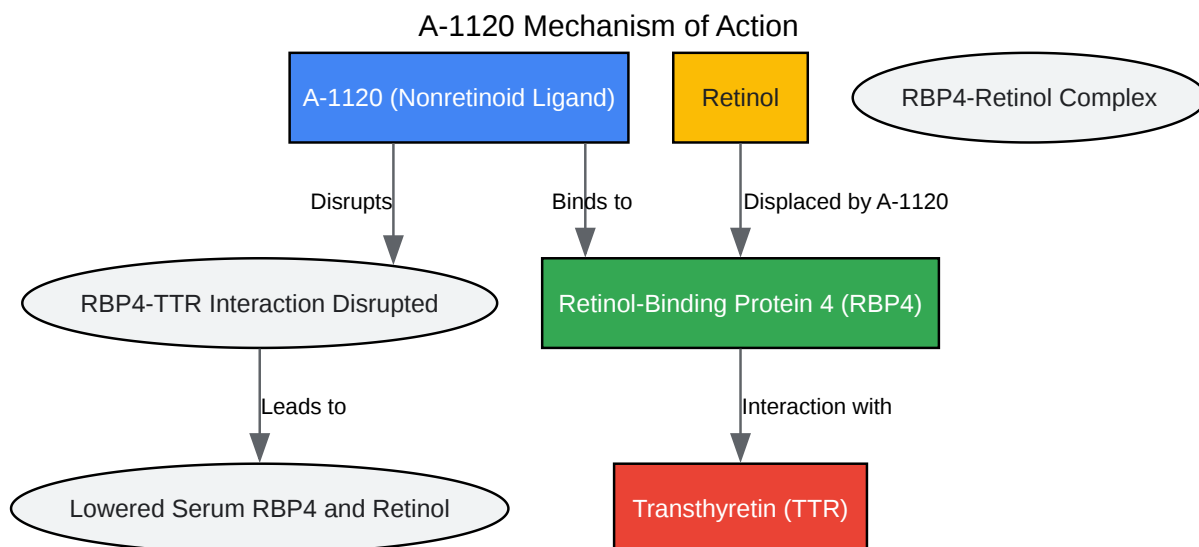
Spill Response:

- **Evacuate:** Immediately evacuate the area of the spill.
- **Alert:** Notify your supervisor and your institution's EHS department.
- **Secure:** Restrict access to the spill area.
- **Cleanup:** Only trained personnel with appropriate PPE should clean up the spill. Use an absorbent material to contain the spill, then collect it into a sealed, labeled hazardous waste container.

First Aid:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Signaling Pathway and Experimental Workflow Diagrams



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References

- 1. A 1120 | 1152782-19-8 [chemicalbook.com]
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